

Essential Safety and Logistical Guidance for Handling 2-Amino-5-bromoisonicotinonitrile

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Compound of Interest

Compound Name: 2-Amino-5-bromoisonicotinonitrile

Cat. No.: B582082

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **2-Amino-5-bromoisonicotinonitrile** (CAS No: 709652-82-4). The following procedures are designed to mitigate risks and ensure a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data Summary

2-Amino-5-bromoisonicotinonitrile is a hazardous substance requiring careful handling.[1][2] [3][4] It is classified as acutely toxic if swallowed, a skin irritant, a cause of serious eye damage, and may cause respiratory irritation.[1][2]

| Property | Value | Reference |
|--------------------------|----------------------------------------------------------------------------------------------------------------------------------------|---------------------|
| CAS Number | 709652-82-4 | [1] |
| Molecular Formula | C ₆ H ₄ BrN ₃ | [1] |
| Molecular Weight | 198.02 g/mol | [1] |
| Appearance | Solid | [1] |
| Signal Word | Danger | [1] |
| Hazard Statements | H301: Toxic if swallowed. H315: Causes skin irritation. H318: Causes serious eye damage. H335: May cause respiratory irritation. | [1] |
| Precautionary Statements | P261, P280, P301 + P310, P305 + P351 + P338 | [1] |

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Amino-5-bromoisonicotinonitrile** to prevent exposure.

| PPE Category | Item | Specification |
|--------------------------|---------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------|
| Hand Protection | Chemical-resistant gloves | Nitrile rubber gloves are recommended. ^[5] Always inspect gloves for integrity before use. |
| Eye and Face Protection | Safety glasses with side shields or goggles | Must be worn at all times in the handling area. |
| Skin and Body Protection | Laboratory coat | A standard lab coat should be worn and buttoned. |
| Respiratory Protection | NIOSH-approved respirator | Required when handling the powder outside of a certified chemical fume hood or in case of a spill to avoid dust inhalation. |

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following experimental protocol is critical to ensure safe handling.

3.1. Preparation and Engineering Controls:

- Ventilation: All handling of **2-Amino-5-bromoisonicotinonitrile** powder must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible and have been recently tested.
- Spill Kit: A spill kit containing appropriate absorbent materials, personal protective equipment, and waste disposal bags must be available in the laboratory.

3.2. Weighing and Aliquoting:

- Don all required PPE before entering the designated handling area.
- Perform all manipulations of the solid compound within the fume hood.

- Use a dedicated set of spatulas and weighing boats for this chemical.
- Carefully weigh the desired amount of the compound, avoiding the generation of dust.
- Close the primary container tightly immediately after use.
- Clean all equipment used with an appropriate solvent (e.g., methanol or ethanol) within the fume hood. Collect the cleaning solvent as hazardous waste.

3.3. Solution Preparation:

- Add the solvent to the vessel containing the weighed **2-Amino-5-bromoisonicotinonitrile** slowly to avoid splashing.
- If sonication or heating is required, ensure the vessel is appropriately sealed or equipped with a condenser to prevent the release of vapors.

Disposal Plan: Waste Management Protocol

Proper segregation and disposal of waste are crucial for safety and environmental compliance.

4.1. Waste Segregation:

- Solid Waste: All solid waste contaminated with **2-Amino-5-bromoisonicotinonitrile**, including used weighing paper, gloves, and disposable labware, must be placed in a designated, sealed, and clearly labeled hazardous waste container.[6]
- Liquid Waste: All liquid waste, including reaction mixtures and cleaning solvents, must be collected in a separate, sealed, and labeled container for halogenated organic waste. Do not mix with non-halogenated waste.
- Sharps Waste: Any contaminated needles or other sharps must be disposed of in a designated sharps container.

4.2. Container Labeling and Storage:

- All waste containers must be labeled with "Hazardous Waste," the full chemical name "**2-Amino-5-bromoisonicotinonitrile**," and the associated hazards (Toxic, Irritant).[6]

- Store waste containers in a designated, well-ventilated secondary containment area away from incompatible materials.[\[6\]](#)

4.3. Final Disposal:

- Arrange for the collection and disposal of all hazardous waste through a licensed environmental waste management company.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

5.1. Spills:

- Evacuate the immediate area and alert nearby personnel.
- If the spill is outside of a fume hood, do not attempt to clean it up without appropriate respiratory protection.
- For small spills within a fume hood, cover the spill with a compatible absorbent material.
- Carefully sweep or scoop the absorbed material into a designated hazardous waste container.
- Clean the spill area with an appropriate solvent, collecting the cleaning material as hazardous waste.

5.2. Personnel Exposure:

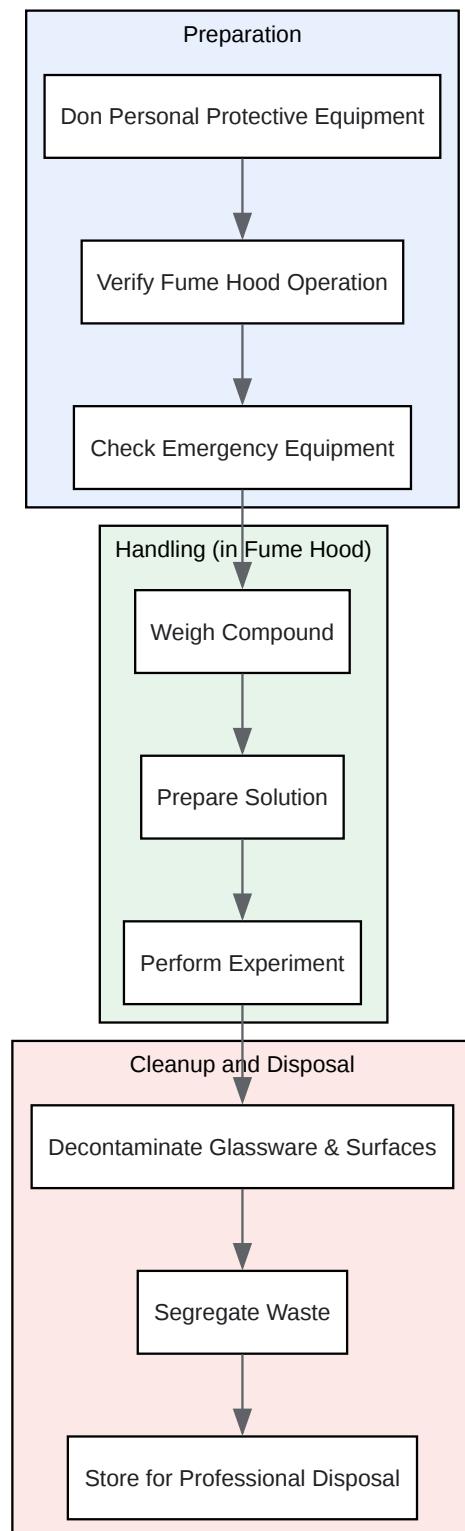
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[2\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]

Workflow Diagram

The following diagram illustrates the standard workflow for handling **2-Amino-5-bromoisonicotinonitrile**.

Workflow for Handling 2-Amino-5-bromoisonicotinonitrile

[Click to download full resolution via product page](#)**Caption: Workflow for Handling 2-Amino-5-bromoisonicotinonitrile.**

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